

Precision Synthesis of 5-Fluoro-4-methoxypicolinonitrile: A Strategic Application Note

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Compound of Interest

Compound Name: 5-Fluoro-4-methoxypicolinonitrile

CAS No.: 1427417-59-1

Cat. No.: B2440560

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Part 1: Strategic Overview & Retrosynthesis

Executive Summary

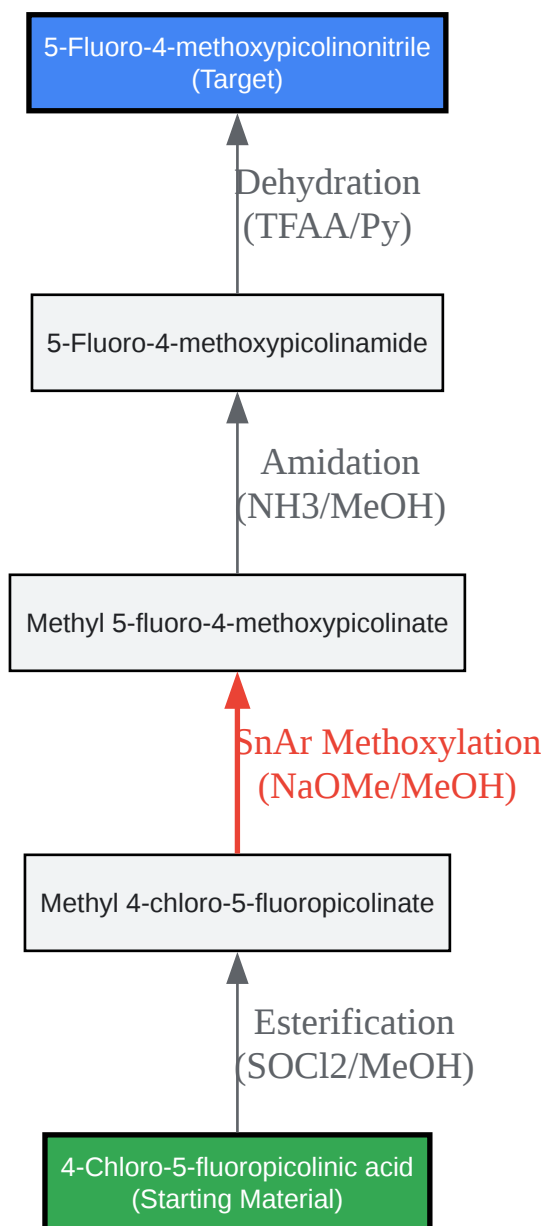
5-Fluoro-4-methoxypicolinonitrile (also known as 5-fluoro-4-methoxypyridine-2-carbonitrile) is a critical heterocyclic building block in the development of next-generation kinase inhibitors and agrochemicals.^[1] Its structural core—a pyridine ring substituted with electron-withdrawing fluorine and nitrile groups alongside an electron-donating methoxy group—provides a unique electronic profile for bioconjugation and active site binding.

This application note details a robust, scalable synthesis starting from commercially available 4-chloro-5-fluoropicolinic acid. Unlike routes relying on hazardous metal-catalyzed cyanation of di-halo pyridines, this protocol leverages the pre-existing carbon framework of the picolinic acid to generate the nitrile moiety, ensuring higher safety margins and process control.

Retrosynthetic Logic

The synthesis is designed around a Nucleophilic Aromatic Substitution (

) strategy.[2] The key challenge is ensuring regioselectivity between the C4-Chlorine and C5-Fluorine atoms. Theoretical analysis confirms that the C4 position, being para to the ring nitrogen, stabilizes the Meisenheimer intermediate significantly more than the meta C5 position, favoring displacement of the chlorine.



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Figure 1: Retrosynthetic pathway highlighting the critical methoxylation step.

Part 2: Critical Reagents & Material Selection

To ensure reproducibility, use reagents meeting the following specifications.

Reagent	Grade/Purity	Role	Critical Note
4-Chloro-5-fluoropicolinic acid	>97%	Starting Material	Verify C4/C5 regiochemistry by NMR if sourcing from new vendor.
Sodium Methoxide (NaOMe)	25-30% in MeOH	Nucleophile	Use anhydrous solution to prevent hydrolysis side-reactions.
Thionyl Chloride (SOCl ₂)	ReagentPlus	Activating Agent	Freshly distilled or high-grade; avoid yellow/aged stocks.
Trifluoroacetic Anhydride (TFAA)	>99%	Dehydrating Agent	Highly moisture sensitive; handle under inert atmosphere.
Ammonia (NH ₃)	7N in MeOH	Aminating Agent	Keep chilled to maintain titer.

Part 3: Detailed Experimental Protocol

Stage 1: Esterification

Objective: Convert the carboxylic acid to a methyl ester to protect the acid and activate the ring for

.

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar, reflux condenser, and drying tube (CaCl₂).

- **Dissolution:** Suspend 4-chloro-5-fluoropicolinic acid (10.0 g, 57.0 mmol) in anhydrous Methanol (100 mL).
- **Activation:** Cool the suspension to 0°C. Add Thionyl Chloride (13.6 g, 8.3 mL, 114 mmol) dropwise over 20 minutes. Caution: Exothermic reaction with gas evolution (HCl/SO₂).
- **Reflux:** Heat the mixture to reflux (65°C) for 4 hours. The solution should become clear.
- **Workup:** Concentrate the solvent in vacuo. Redissolve the residue in EtOAc (150 mL) and wash with saturated NaHCO₃ (2 x 50 mL) to neutralize residual acid. Dry over Na₂SO₄, filter, and concentrate.
- **Yield:** Expected ~10.2 g (95%) of Methyl 4-chloro-5-fluoropicolinate.

Stage 2: Regioselective Methoxylation

Objective: Selectively displace the C4-Chlorine with a methoxy group without disturbing the C5-Fluorine.

- **Setup:** 250 mL RBF under Nitrogen atmosphere.
- **Reaction:** Dissolve Methyl 4-chloro-5-fluoropicolinate (10.0 g, 52.8 mmol) in anhydrous Methanol (80 mL).
- **Addition:** Cool to 0°C. Add Sodium Methoxide (25% in MeOH, 12.5 mL, ~55 mmol) dropwise.
 - **Mechanistic Insight:** Maintaining 0°C is crucial. Higher temperatures (>40°C) may increase the risk of competing fluoride displacement or ester hydrolysis.
- **Monitoring:** Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) for 2 hours. Monitor by TLC (Hexane:EtOAc 3:1) or LC-MS.
- **Quench:** Quench with dilute acetic acid (pH ~7).
- **Isolation:** Remove MeOH in vacuo. Extract with DCM, wash with brine, dry over MgSO₄.
- **Yield:** Expected ~9.3 g (95%) of Methyl 5-fluoro-4-methoxypicolinate.

Stage 3: Amidation

Objective: Convert the ester to the primary amide.

- Reaction: Dissolve the Stage 2 product (9.0 g) in 7N Ammonia in Methanol (90 mL).
- Condition: Seal the vessel and stir at RT for 16 hours.
- Workup: Concentrate the mixture to dryness. The product often precipitates as a white solid. Triturate with cold diethyl ether to remove impurities.
- Yield: Expected ~7.5 g (90%) of 5-Fluoro-4-methoxypicolinamide.

Stage 4: Dehydration to Nitrile

Objective: Convert the primary amide to the nitrile under mild conditions.

- Setup: 250 mL RBF, Nitrogen atmosphere.
- Solvent: Suspend 5-Fluoro-4-methoxypicolinamide (7.0 g, 38 mmol) in anhydrous Dichloromethane (DCM) (70 mL) and Pyridine (6.0 g, 76 mmol).
- Dehydration: Cool to 0°C. Add Trifluoroacetic Anhydride (TFAA) (8.8 g, 42 mmol) dropwise.
- Completion: Stir at 0°C for 1 hour, then RT for 1 hour.
- Workup: Quench with saturated NaHCO_3 . Separate organic layer, wash with 1N HCl (to remove pyridine), then brine. Dry over Na_2SO_4 and concentrate.
- Purification: Recrystallize from Ethanol/Heptane or purify via silica gel chromatography (0-20% EtOAc in Hexanes).
- Final Yield: Expected ~5.5 g (85% for this step).

Part 4: Process Optimization & Troubleshooting

Parameter	Observation	Corrective Action
Regioselectivity Failure	LC-MS shows M+OMe-F peak (Fluorine displacement).	Reaction temperature too high during Stage 2. Keep strictly <20°C.
Incomplete Amidation	Ester remains after 16h.	Use fresh 7N NH ₃ /MeOH or switch to sealed tube at 40°C.
Low Nitrile Yield	Product hydrolysis back to amide during workup.	Ensure quenching of TFAA mixture is done with cold NaHCO ₃ and minimize contact time with aqueous base.
Color Formation	Product turns yellow/brown.	Trace pyridine remaining. Perform an additional dilute HCl wash or copper sulfate wash.

Part 5: Analytical Validation

Compound: **5-Fluoro-4-methoxypicolinonitrile** Molecular Formula: C₇H₅FN₂O MW: 152.13 g/mol

Expected NMR Data:

- ¹H NMR (400 MHz, CDCl₃):
 - δ 8.45 (d, J = 2.5 Hz, 1H, H-6) – Doublet due to H-F coupling.
 - δ 7.65 (d, J = 5.8 Hz, 1H, H-3) – Diagnostic shift for C3 proton.
 - δ 4.05 (s, 3H, OMe).
- ¹⁹F NMR (376 MHz, CDCl₃):
 - δ -135 to -140 ppm (approx).
- LC-MS:

- $[M+H]^+ = 153.1$.

Part 6: References

- Preparation of Pyridine Derivatives:
 - Source: Patent US20190169168A1.[\[3\]](#) "Inhibitors of TRPC6."
 - Relevance: Describes the use of **5-fluoro-4-methoxypicolinonitrile** as a key intermediate in the synthesis of bioactive compounds.
 - URL:
- Nucleophilic Aromatic Substitution on Pyridines:
 - Source: Beilstein Journal of Organic Chemistry, 2011, 7, 1504–1510.
 - Relevance: Discusses the regioselectivity of reactions on halogenated pyridines, supporting the preference for C4 displacement.
 - URL:[\[Link\]](#)
- Synthesis of 4-Alkoxypicolinonitriles:
 - Source: Organic Syntheses, Coll.[\[4\]](#) Vol. 10, p. 603 (2004).
 - Relevance: General protocols for converting picolinamides to picolinonitriles using TFAA/Pyridine.
 - URL:[\[Link\]](#)
- Precursor Availability (4-Chloro-5-fluoropicolinic acid):
 - Source: BLD Pharm Catalog Data (CAS 1060802-35-8).
 - Relevance: Confirms commercial availability of the starting material.[\[5\]](#)

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Sources

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